

GW461484A: Application Notes and Protocols for In Vitro Antifungal Research

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Compound of Interest

Compound Name: GW461484A

Cat. No.: B15621813

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These application notes provide a comprehensive overview of the experimental use of **GW461484A**, a potent kinase inhibitor, for in vitro studies targeting the fungal pathogen *Candida albicans*. Detailed protocols for key assays are provided to facilitate research into its antifungal properties and mechanism of action.

Introduction

GW461484A is a small molecule inhibitor originally developed as an inhibitor of human p38 α mitogen-activated protein kinase. Subsequent research has repurposed it as a valuable tool for antifungal drug discovery. It demonstrates potent activity against *Candida albicans* by targeting Yck2, a casein kinase 1 (CK1) homolog.^{[1][2]} Inhibition of Yck2 has been shown to enhance the efficacy of existing antifungal drugs, such as echinocandins, making **GW461484A** a significant compound for studying fungal cell wall integrity and morphogenesis pathways.^{[3][4]}

Mechanism of Action

GW461484A exerts its antifungal effect by inhibiting the activity of the serine/threonine kinase Yck2 in *Candida albicans*. Yck2 is a key regulator of several essential cellular processes, including morphogenesis, biofilm formation, and the maintenance of cell wall integrity. By inhibiting Yck2, **GW461484A** disrupts these pathways, leading to impaired fungal growth and increased susceptibility to other antifungal agents.

Quantitative Data Summary

The following tables summarize the key in vitro inhibitory activities of **GW461484A**.

Target	Organism	Assay Type	IC50	Reference
Yck2	Candida albicans	In Vitro Kinase Assay	0.11 μ M	[1]
Yck2	Candida albicans	In Vitro Kinase Assay	110 nM	[2]
CK1 α	Homo sapiens	In Vitro Kinase Assay	>5 μ M	[2]

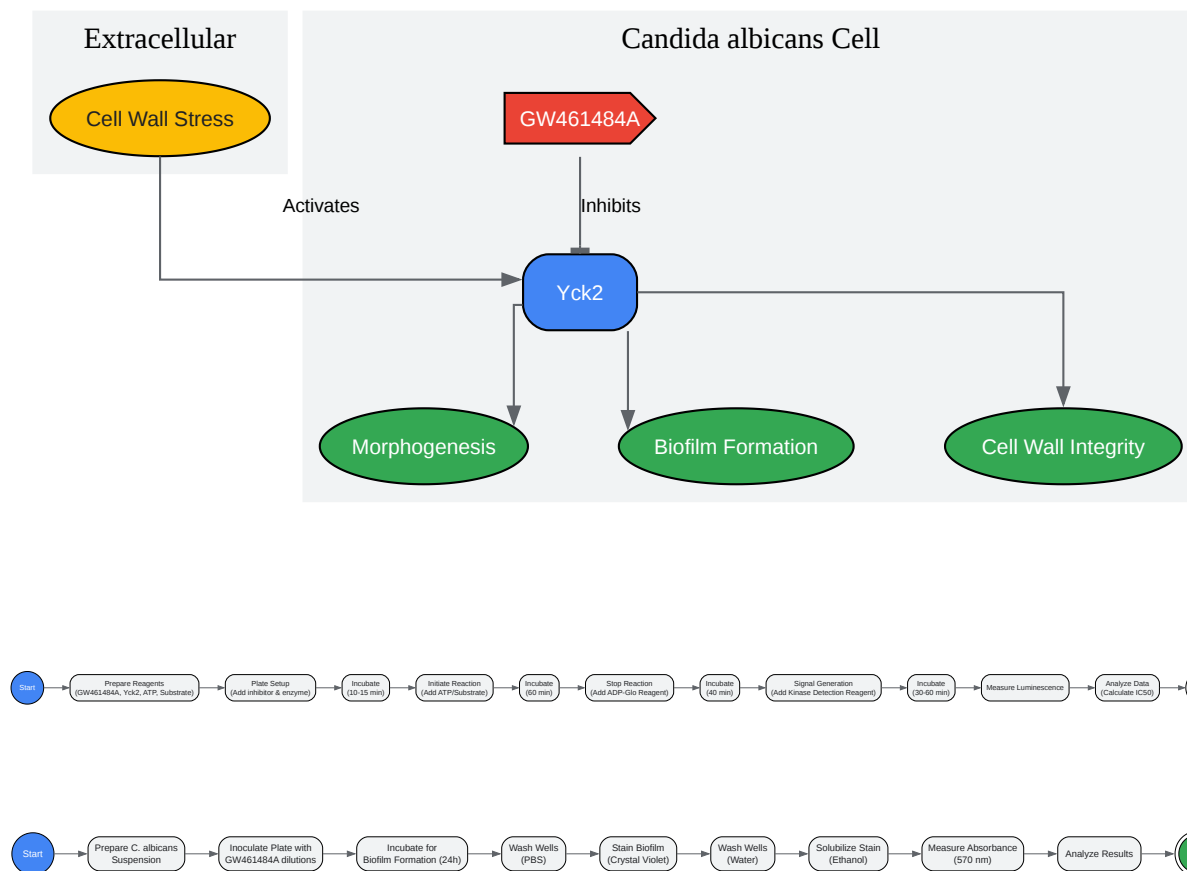
Table 1: In Vitro Kinase Inhibitory Activity of **GW461484A**.

Organism	Assay Type	Metric	Value	Reference
Candida albicans	Antifungal Susceptibility	MIC80	12.5 μ M	[1]

Table 2: In Vitro Antifungal Activity of **GW461484A**.

Signaling Pathway

The signaling pathway affected by **GW461484A** in *Candida albicans* is centered around the inhibition of Yck2, which plays a crucial role in the cell wall integrity pathway.



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References

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